

interpreting unexpected results with ONX-0914 TFA

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Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B8176041

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Technical Support Center: ONX-0914 TFA

Welcome to the technical support center for **ONX-0914 TFA**. This resource is designed to assist researchers, scientists, and drug development professionals in interpreting unexpected results and troubleshooting common issues encountered during experiments with this selective immunoproteasome inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **ONX-0914 TFA** and what is its primary mechanism of action?

ONX-0914 TFA is a potent and selective inhibitor of the immunoproteasome.^{[1][2]} Its primary target is the low-molecular mass polypeptide-7 (LMP7 or $\beta 5i$), which is the chymotrypsin-like subunit of the immunoproteasome.^{[3][4]} By inhibiting LMP7, ONX-0914 blocks the chymotrypsin-like activity of the immunoproteasome, which plays a crucial role in protein degradation, antigen presentation, and cytokine production in immune cells.^{[1][5]} It is important to note that while highly selective, at higher concentrations, it may also inhibit other proteasome subunits.^{[5][6]}

Q2: In which cell types is ONX-0914 expected to be most effective?

ONX-0914 is most effective in cells that express the immunoproteasome, which are primarily cells of hematopoietic origin, such as peripheral blood mononuclear cells (PBMCs), lymphocytes, and monocytes.^{[2][7]} Its efficacy is significantly higher in these cell types

compared to cells that predominantly express the constitutive proteasome, like neuronal cells or certain kidney cell lines (e.g., HEK 293).[7] Hematopoietic cell lines have been shown to be considerably more sensitive to ONX-0914 than non-hematopoietic lines like SH-SY5Y and HEK 293.[7]

Q3: How should I prepare and store **ONX-0914 TFA** stock solutions?

For optimal results, **ONX-0914 TFA** should be dissolved in a suitable solvent such as DMSO to prepare a concentrated stock solution.[1][2] It is recommended to prepare single-use aliquots of the stock solution and store them at -20°C to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[2][3] For in vivo studies, the DMSO stock solution can be further diluted in an appropriate vehicle like corn oil immediately before use.[1]

Troubleshooting Guide

Issue 1: No observable effect or lower than expected potency of **ONX-0914 TFA**.

If you are not observing the expected biological effect of **ONX-0914 TFA**, consider the following troubleshooting steps:

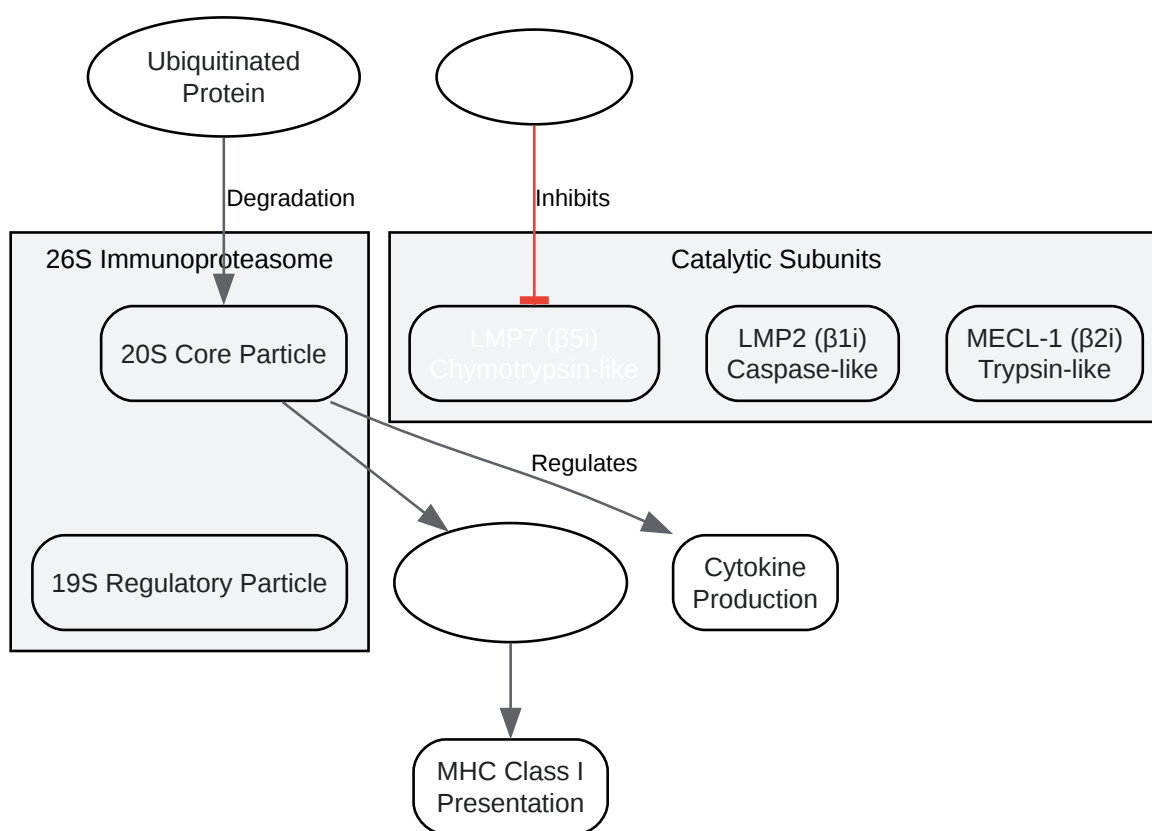
Possible Cause 1: Low or absent immunoproteasome expression in the experimental model.

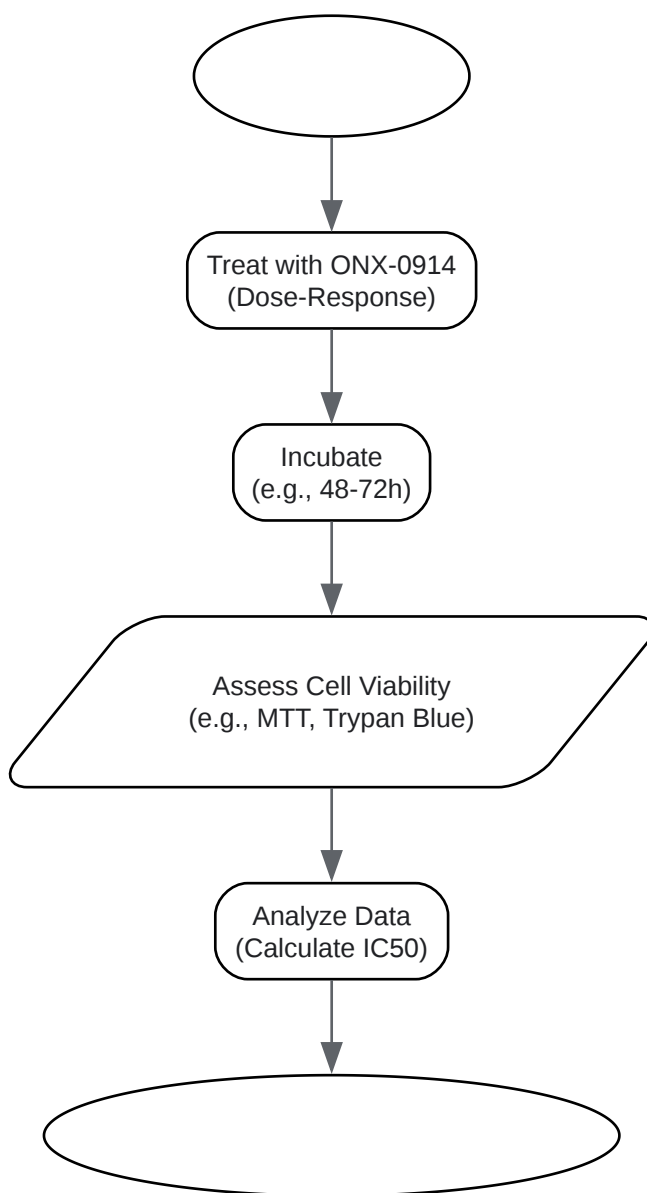
- Troubleshooting:
 - Verify Immunoproteasome Subunit Expression: Confirm the expression of immunoproteasome subunits (LMP7/β5i, LMP2/β1i, MECL-1/β2i) in your cell line or tissue model using Western blotting or qPCR. Cells with low or absent immunoproteasome expression will be less sensitive to ONX-0914.[7] For example, HEK 293 and SH-SY5Y cells show significantly less sensitivity to ONX-0914 compared to hematopoietic cell lines like THP-1, HL-60, and U937.[7]
 - Consider a Positive Control: Use a cell line known to be sensitive to ONX-0914 (e.g., THP-1) as a positive control to ensure the compound is active.[7][8]

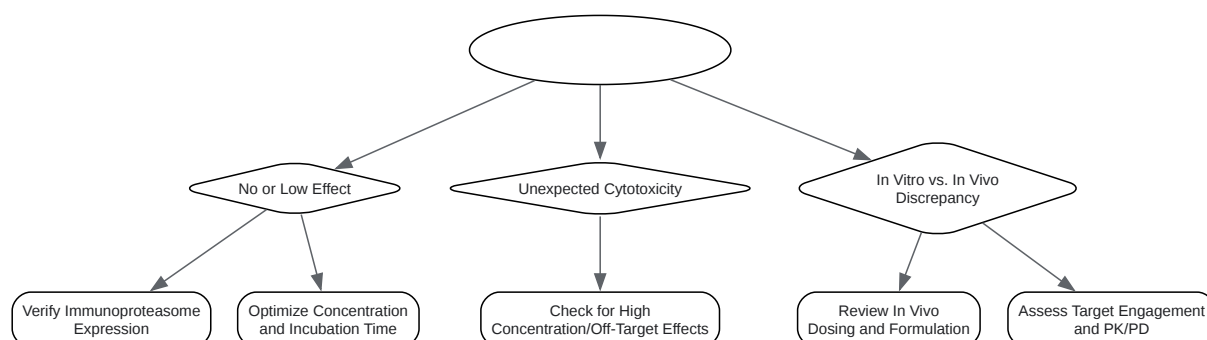
Possible Cause 2: Suboptimal experimental conditions.

- Troubleshooting:
 - Optimize Concentration and Incubation Time: The effective concentration of ONX-0914 can vary between cell lines and experimental setups. Perform a dose-response experiment to determine the optimal concentration for your model. Incubation times may also need to be optimized; some studies have used pulse treatments as short as one hour, while others have used continuous exposure for 48-72 hours.[9]
 - Check Compound Stability: Ensure that the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles.[3]

Signaling Pathway: ONX-0914 Inhibition of the Immunoproteasome







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